

physical properties of vinyl propionate monomer

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Compound of Interest

Compound Name: Vinyl propionate

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An In-depth Technical Guide on the Physical Properties of **Vinyl Propionate** Monomer

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the core physical properties of **vinyl propionate** monomer (CAS No. 105-38-4). The information is compiled from various scientific and chemical data sources to support research, development, and safety applications. All quantitative data is summarized for clarity, and standard experimental methodologies are detailed.

Core Physical Properties

Vinyl propionate is a colorless liquid with a pungent, fruity odor.^{[1][2]} It is primarily used in the production of polymers and emulsion paints.^{[1][3]} Chemically, it is the ester of propionic acid and vinyl alcohol, with the formula $\text{CH}_3\text{CH}_2\text{CO}_2\text{CH}=\text{CH}_2$.^[4] It is soluble in organic solvents like ethanol and ether but is practically insoluble in water.^{[1][2][3]}

Quantitative Data Summary

The physical properties of **vinyl propionate** are summarized in the table below. Values are collated from multiple sources and represent typical figures.

Property	Value	Units	References
Identifiers			
IUPAC Name	Ethenyl propanoate	-	[4]
CAS Number	105-38-4	-	[1][3][5][6]
Molecular Formula	C ₅ H ₈ O ₂	-	[1]
Molecular Weight	100.12	g·mol ⁻¹	[7][8][9]
Physical State			
Appearance	Colorless liquid	-	[1][4]
Odor	Pungent, fruity	-	[1][2]
Thermodynamic Properties			
Boiling Point	94 - 97	°C	[1][3][4][5][6][7]
Melting Point	-80	°C	[1][3][5][6][7]
Flash Point	-2 to 8	°C	[4][6][10][11]
Physical Characteristics			
Density	0.898 - 0.919	g/mL (at 20-25 °C)	[1][3][4][5][7]
Refractive Index	1.403 - 1.4065	(at 20 °C, nD)	[3][5][6][10]
Vapor Pressure	18 - 50.4	mmHg (at 25 °C)	[1][10][12][13]
Solubility			
Water Solubility	6.5 - 10.63	g/L	[4][10]
Practically insoluble	-	[3]	
LogP			
Octanol/Water Partition Coefficient (logP)	1.36	-	[3][14]

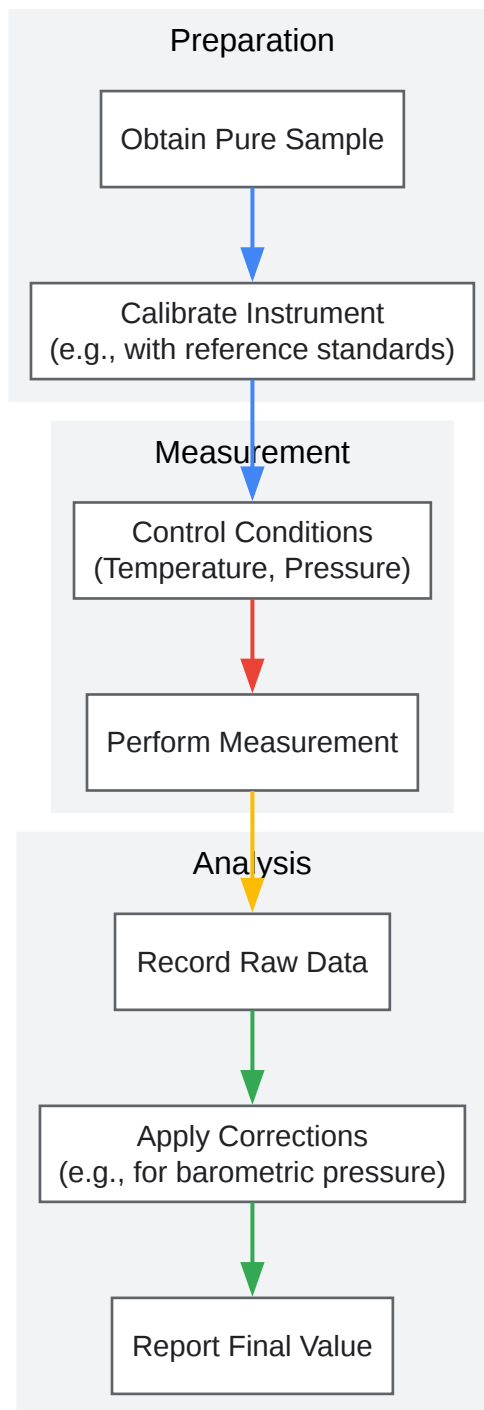
Experimental Protocols for Property Determination

The determination of the physical properties of chemical substances like **vinyl propionate** follows standardized methodologies to ensure accuracy and reproducibility. The following sections detail common protocols from organizations like ASTM International and the Organisation for Economic Co-operation and Development (OECD).

Workflow for Physical Property Determination

The general workflow for determining a physical property of a liquid monomer such as **vinyl propionate** involves sample preparation, instrument calibration, measurement under controlled conditions, and data analysis.

General Workflow for Physical Property Determination



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Caption: General workflow for determining a physical property.

Boiling Point Determination (Based on OECD 103)

The boiling point is the temperature at which the vapor pressure of a liquid equals the surrounding atmospheric pressure.

- Principle: This method involves heating the liquid and measuring the temperature at which it boils under atmospheric pressure. Several apparatus can be used, including an ebulliometer, a dynamic method apparatus, or a distillation setup.^{[9][15]}
- Apparatus: A round-bottom flask, a condenser, a calibrated thermometer or thermocouple, and a heating source (e.g., heating mantle).
- Procedure:
 - Place a small volume of **vinyl propionate** into the flask along with boiling chips to ensure smooth boiling.
 - Assemble the apparatus, ensuring the thermometer bulb is positioned in the vapor phase, just below the side arm of the condenser, to measure the temperature of the distilling vapor, not the superheated liquid.
 - Heat the liquid gently until it begins to boil and a steady reflux of condensate is observed on the thermometer.
 - Record the temperature when it stabilizes. This is the observed boiling point.
 - Record the ambient barometric pressure. If the pressure is not standard (101.325 kPa), a correction must be applied to the observed boiling point.

Density Measurement (Based on ASTM D4052 / OECD 109)

Density is the mass of a substance per unit volume. For liquids, it is often determined using a digital density meter or a pycnometer.

- Principle (Digital Density Meter - ASTM D4052): A small volume of the liquid is introduced into an oscillating U-shaped tube. The density is determined from the change in the

oscillation frequency of the tube when filled with the sample compared to its frequency when filled with a reference substance (typically air and pure water).^{[2][7][8]}

- Apparatus: A digital density meter with a thermostatically controlled measuring cell.
- Procedure:
 - Calibrate the instrument using dry air and freshly prepared, degassed, high-purity water at the test temperature (e.g., 20 °C or 25 °C).
 - Inject a small, bubble-free aliquot of the **vinyl propionate** sample into the measuring cell.
 - Allow the reading to stabilize, ensuring the temperature is constant.
 - Record the density value directly from the instrument's display. The instrument automatically calculates the density based on the oscillation period.^[2]

Refractive Index Measurement (Based on ASTM D1218)

The refractive index is a dimensionless number that describes how light propagates through a substance. It is a fundamental physical property used for substance identification and purity assessment.

- Principle: This method uses a calibrated refractometer (e.g., an Abbe-type refractometer) to measure the refractive index of transparent liquids. The measurement is typically performed at a standard temperature (e.g., 20 °C) using the sodium D-line (589.3 nm).^[5]
- Apparatus: A high-precision refractometer with a circulating fluid bath for temperature control.
- Procedure:
 - Calibrate the refractometer using a certified liquid reference standard with a known refractive index close to that of **vinyl propionate**.
 - Ensure the prism surfaces are clean and dry.
 - Apply a few drops of the **vinyl propionate** sample to the measuring prism.

- Close the prisms and allow the sample to reach thermal equilibrium with the instrument.
- Adjust the instrument to bring the dividing line between the light and dark fields into sharp focus on the crosshairs of the eyepiece.
- Read the refractive index from the instrument's scale.[\[5\]](#)

Viscosity Measurement (Based on ASTM D445)

Kinematic viscosity is a measure of a fluid's internal resistance to flow under gravitational forces.

- Principle: The time is measured for a fixed volume of the liquid to flow under gravity through the capillary of a calibrated viscometer at a precisely controlled temperature. The kinematic viscosity is the product of the measured flow time and the calibration constant of the viscometer.[\[16\]](#)[\[17\]](#)[\[18\]](#)
- Apparatus: A calibrated glass capillary viscometer (e.g., Ubbelohde type), a constant temperature bath, and a timing device.
- Procedure:
 - Select a viscometer for which the flow time will be within the recommended range (typically 200 to 1000 seconds).
 - Filter the **vinyl propionate** sample to remove any particulate matter.
 - Introduce the sample into the viscometer and place the viscometer in the constant temperature bath.
 - Allow at least 30 minutes for the sample to reach the test temperature.[\[19\]](#)
 - Using suction, draw the liquid up through the capillary to a point above the upper timing mark.
 - Measure the time required for the liquid meniscus to pass from the upper to the lower timing mark.

- Repeat the measurement to ensure reproducibility.
- Calculate the kinematic viscosity by multiplying the average flow time by the viscometer's calibration constant.

Flash Point Determination (Based on ASTM D93)

The flash point is the lowest temperature at which a liquid can form an ignitable mixture in air near its surface. It is a critical safety parameter.

- Principle (Pensky-Martens Closed Cup): A sample of **vinyl propionate** is heated in a closed cup at a controlled rate with constant stirring. An ignition source is periodically directed into the cup to test for a flash. The flash point is the lowest temperature at which the application of the ignition source causes the vapors above the sample to ignite.^{[20][21][22]}
- Apparatus: A Pensky-Martens closed-cup flash point tester (manual or automated).
- Procedure:
 - Fill the test cup with the **vinyl propionate** sample to the specified level.
 - Place the lid on the cup and place the assembly in the heating apparatus.
 - Begin heating the sample at the specified rate while stirring.
 - Start applying the ignition source at a temperature well below the expected flash point and continue at regular temperature intervals.
 - Record the temperature at which a distinct flash is observed inside the cup.
 - Correct the observed flash point for any deviation from standard barometric pressure.

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